

Navigating Peptide Synthesis and Exploring Bioactive Scaffolds: A Technical Guide

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Compound of Interest

Compound Name:	<i>N</i> -(2-Chlorobenzoyloxycarbonyloxy)succinimide
CAS No.:	65853-65-8
Cat. No.:	B1581194

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An In-depth Technical Guide to CAS Number 65853-65-8 and an Exploration of the 6-Bromo-2-methyl-4-phenyl-1,2-dihydroquinolin-3-one Scaffold

For Researchers, Scientists, and Drug Development Professionals

A Note on the Topic

Initial analysis of the topic revealed a potential ambiguity. The provided CAS number, 65853-65-8, definitively corresponds to the chemical compound ***N*-(2-Chlorobenzoyloxycarbonyloxy)succinimide**, also known as Z(2-Cl)-OSu. This reagent is primarily utilized in peptide chemistry. However, the topic also included a distinct chemical entity, 6-Bromo-2-methyl-4-phenyl-1,2-dihydroquinolin-3-one, which belongs to the quinolinone class of heterocyclic compounds and is explored for its potential biological activities.

To provide a comprehensive and accurate technical guide, this document will address both compounds in separate, detailed sections. This approach ensures clarity and delivers valuable

information on each substance, acknowledging the possibility of a multifaceted research interest.

Part 1: A Deep Dive into CAS 65853-65-8: N-(2-Chlorobenzoyloxycarbonyloxy)succinimide [Z(2-Cl)-OSu]

Introduction to Z(2-Cl)-OSu: A Critical Tool in Peptide Synthesis

N-(2-Chlorobenzoyloxycarbonyloxy)succinimide, or Z(2-Cl)-OSu, is a specialized chemical reagent with a pivotal role in modern solid-phase peptide synthesis (SPPS). Its primary function is to act as a highly efficient "capping" agent, a crucial step in ensuring the synthesis of high-purity peptides. Incomplete coupling reactions during SPPS can lead to the formation of deletion sequences (shorter, incomplete peptides), which are often difficult to separate from the target peptide and can compromise the results of subsequent biological assays. Z(2-Cl)-OSu addresses this challenge by rapidly and irreversibly blocking unreacted amino groups on the growing peptide chain.^[1]

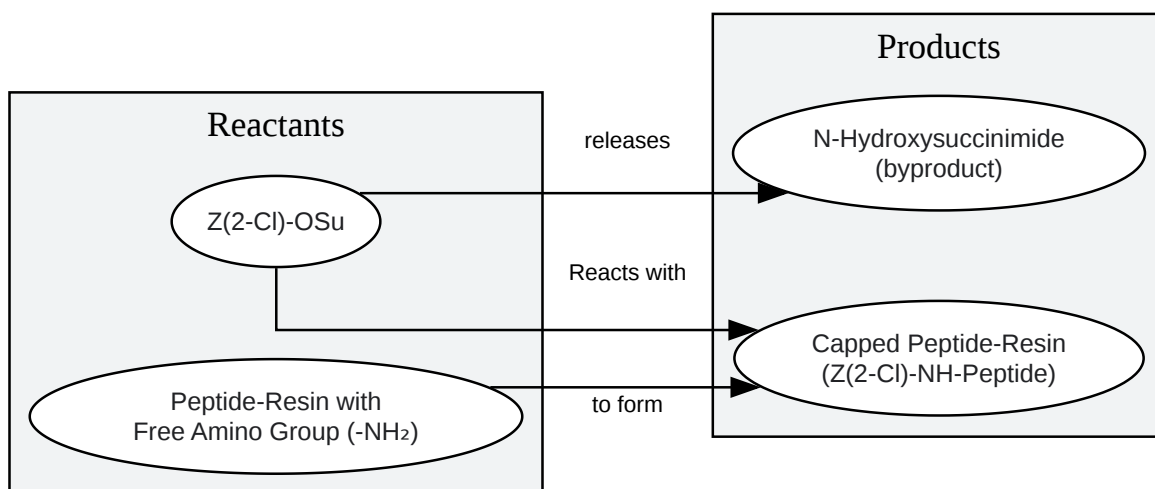
Physicochemical Properties of Z(2-Cl)-OSu

A thorough understanding of the physicochemical properties of Z(2-Cl)-OSu is essential for its effective application and storage.

Property	Value	Reference(s)
CAS Number	65853-65-8	[2][3]
Molecular Formula	C ₁₂ H ₁₀ ClNO ₅	[2]
Molecular Weight	283.66 g/mol	[2]
Appearance	White to off-white crystalline powder	
Melting Point	101-105 °C	[2]
Solubility	Soluble in organic solvents like Dimethylformamide (DMF), Dichloromethane (DCM), and Acetonitrile (ACN)	
Storage	Store at 2-8°C in a dry, well-ventilated place	

Mechanism of Action: The Role of the Z(2-Cl) Protecting Group

The efficacy of Z(2-Cl)-OSu as a capping agent stems from the chemical properties of the 2-chlorobenzoyloxycarbonyl (Z(2-Cl)) group it introduces. The succinimidyl ester moiety of Z(2-Cl)-OSu is a highly reactive leaving group, allowing for the rapid acylation of free primary and secondary amines.



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Caption: Capping of a free amino group on a peptide chain by Z(2-Cl)-OSu.

A key advantage of the Z(2-Cl) group is its stability under the conditions used for the removal of other common amino-protecting groups in SPPS. It is resistant to the basic conditions (e.g., piperidine) used to remove the Fmoc group and the acidic conditions (e.g., trifluoroacetic acid) used to cleave the Boc group.[4] This "orthogonal" stability is crucial for complex peptide synthesis strategies that may require selective deprotection of different amino groups.[4] The Z(2-Cl) group is typically removed at the end of the synthesis by hydrogenolysis.

Applications in Peptide Synthesis and Beyond

The primary application of Z(2-Cl)-OSu is as a capping agent in both Fmoc- and Boc-based SPPS.[5] Its rapid reaction kinetics allow for a short capping cycle, often as little as 5 minutes, which is advantageous for automated peptide synthesis.[1][5]

While its role as a capping agent is well-established, the reactive nature of Z(2-Cl)-OSu suggests potential applications in bioconjugation, where the controlled modification of amine-containing biomolecules is desired. However, its use in this context is less documented than its application in SPPS.

Experimental Protocol: Capping of Unreacted Amino Groups in Fmoc-SPPS

The following is a general protocol for the use of Z(2-Cl)-OSu as a capping agent in Fmoc-based solid-phase peptide synthesis.

Materials:

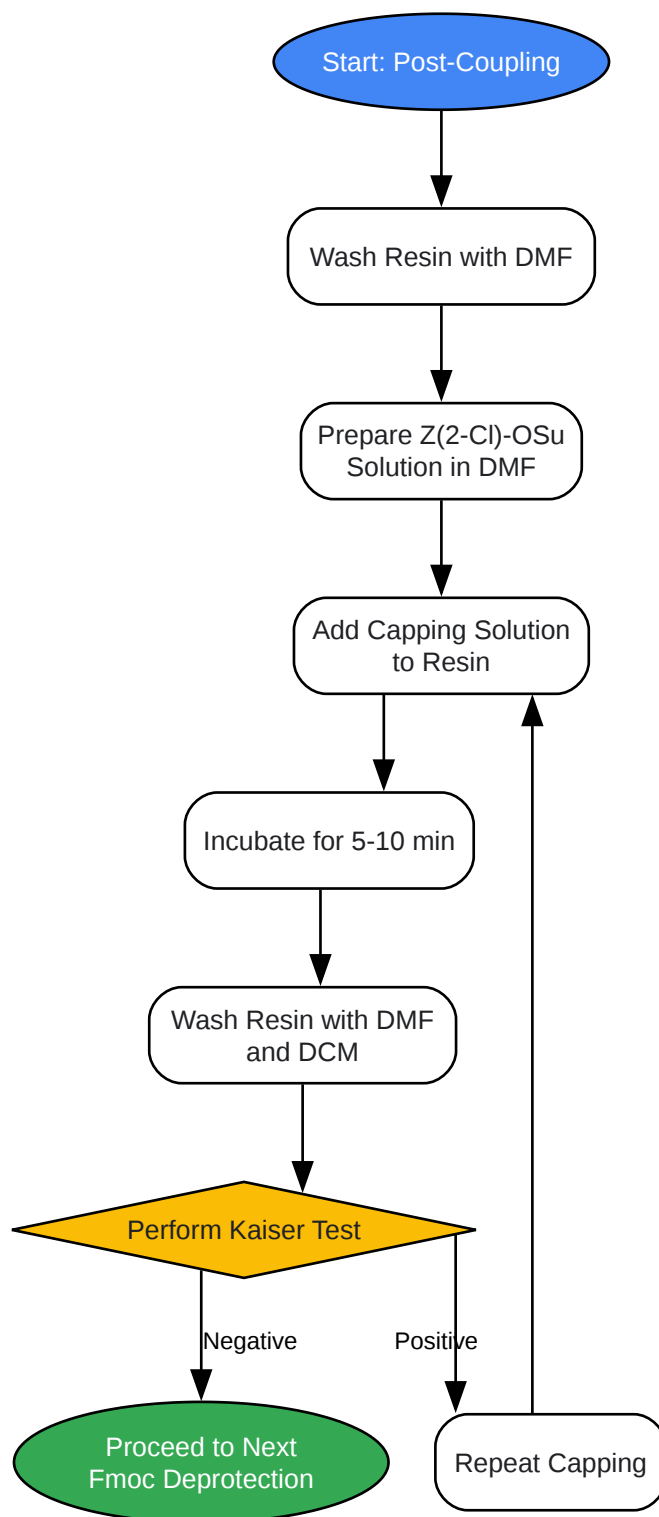
- Peptide-resin with free amino groups
- **N-(2-Chlorobenzoyloxycarbonyloxy)succinimide** (Z(2-Cl)-OSu)
- Dimethylformamide (DMF), peptide synthesis grade
- Dichloromethane (DCM), peptide synthesis grade
- Solid-phase peptide synthesis reaction vessel
- Shaker or automated peptide synthesizer

Procedure:

- **Resin Washing:** Following the amino acid coupling step, wash the peptide-resin thoroughly with DMF (3 x 1 min) to remove any residual coupling reagents.
- **Preparation of Capping Solution:** Prepare a fresh solution of Z(2-Cl)-OSu in DMF. A typical concentration is 0.5 M.
- **Capping Reaction:** Add the Z(2-Cl)-OSu solution to the peptide-resin. Ensure the resin is fully submerged.
- **Incubation:** Agitate the reaction mixture at room temperature for 5-10 minutes.^{[1][5]}
- **Resin Washing:** Wash the capped peptide-resin thoroughly with DMF (3 x 1 min) followed by DCM (3 x 1 min) to remove excess capping reagent and byproducts.
- **Kaiser Test:** Perform a Kaiser test to confirm the absence of free primary amines. A negative result (yellow beads) indicates successful capping. If the test is positive, the capping step

can be repeated.

- Proceed with Synthesis: Continue with the Fmoc deprotection of the newly added amino acid and the subsequent coupling cycle.



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Caption: A typical workflow for capping with Z(2-Cl)-OSu in SPPS.

Synthesis of Z(2-Cl)-OSu

While commercially available, understanding the synthesis of Z(2-Cl)-OSu provides valuable insight into its chemistry. A general approach involves the reaction of 2-chlorobenzyl alcohol with a phosgene equivalent to form the corresponding chloroformate, which is then reacted with N-hydroxysuccinimide. A more direct method, adapted from the synthesis of similar compounds, involves the reaction of 2-chlorobenzyl alcohol with N,N'-disuccinimidyl carbonate.

Part 2: An Investigative Look at the 6-Bromo-2-methyl-4-phenyl-1,2-dihydroquinolin-3-one Scaffold

Introduction to Quinolinones: A Privileged Scaffold in Medicinal Chemistry

The quinolinone core is a prominent heterocyclic scaffold found in numerous natural products and synthetic molecules with a wide range of biological activities. Derivatives of quinolinone have been investigated for their potential as antimicrobial, anti-inflammatory, and anticancer agents.[6][7] The specific compound, 6-Bromo-2-methyl-4-phenyl-1,2-dihydroquinolin-3-one, is a member of this class, and while direct experimental data for this exact molecule is scarce in publicly available literature, its properties and potential applications can be inferred from structurally related compounds.

Predicted Physicochemical Properties

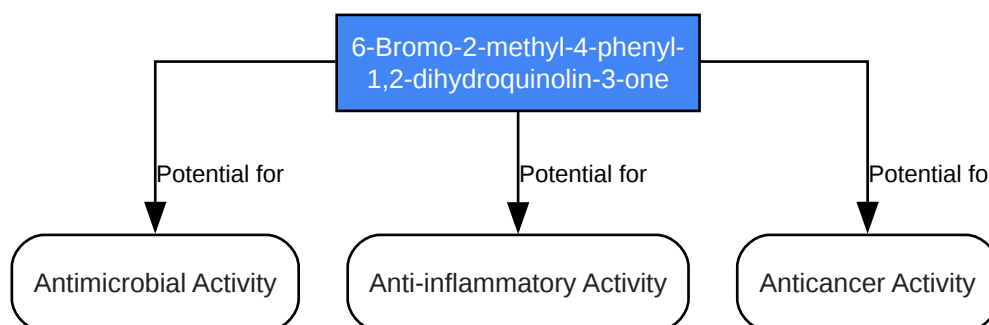
Based on its structure, the following physicochemical properties can be predicted for 6-Bromo-2-methyl-4-phenyl-1,2-dihydroquinolin-3-one.

Property	Predicted Value
Molecular Formula	C ₁₆ H ₁₂ BrNO
Molecular Weight	314.18 g/mol
Appearance	Likely a solid at room temperature
Solubility	Expected to be soluble in common organic solvents

Potential Biological Activities and Therapeutic Applications

The structural features of 6-Bromo-2-methyl-4-phenyl-1,2-dihydroquinolin-3-one suggest several avenues for biological investigation:

- **Antimicrobial Activity:** The quinolinone scaffold is a well-known pharmacophore in antibacterial agents. It is plausible that this compound and its derivatives could exhibit activity against various bacterial and fungal strains.[8][9]
- **Anti-inflammatory Activity:** Certain quinazolinone derivatives, which are structurally related to quinolinones, have demonstrated anti-inflammatory properties.[10] The 6-bromo substitution may modulate this activity.
- **Anticancer Activity:** The quinoline and quinolinone cores are present in several anticancer drugs. The bromine atom at the 6-position has, in some cases, been linked to enhanced cytotoxic effects.[6]



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Caption: Predicted biological activities of the quinolinone scaffold.

Synthetic Approaches

The synthesis of quinolin-4-ones often involves the Conrad-Limpach or Knorr quinoline synthesis. For the target molecule, a plausible route could involve the condensation of a substituted aniline with a β -ketoester, followed by cyclization. For instance, the synthesis of a related compound, 6-bromo-4-chloroquinoline, starts from 4-bromoaniline and ethyl propiolate, followed by cyclization and chlorination.^[11] A similar strategy could be adapted for the synthesis of 6-Bromo-2-methyl-4-phenyl-1,2-dihydroquinolin-3-one.

Conclusion

This technical guide has provided a comprehensive overview of two distinct chemical entities that were part of the initial query. CAS number 65853-65-8, identified as **N-(2-Chlorobenzoyloxycarbonyloxy)succinimide** [Z(2-Cl)-OSu], is a crucial reagent for ensuring high purity in peptide synthesis through its function as a capping agent. Its orthogonal stability makes it a valuable tool in complex synthetic strategies.

The second compound, 6-Bromo-2-methyl-4-phenyl-1,2-dihydroquinolin-3-one, belongs to the biologically significant class of quinolinones. While specific data for this molecule is limited, analysis of related structures suggests its potential as a scaffold for the development of new antimicrobial, anti-inflammatory, or anticancer agents.

For researchers in peptide synthesis, Z(2-Cl)-OSu offers a reliable method to enhance the quality of their products. For those in drug discovery, the 6-bromo-quinolinone scaffold represents a promising area for further investigation and derivative synthesis.

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